

An In-depth Technical Guide to the Physical Properties of 1,3-Dibromopropane

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Compound of Interest

Compound Name: 1,3-Dibromopropane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **1,3-dibromopropane**, a vital organobromine compound used in various organic synthesis applications. Understanding these fundamental physical properties is critical for its safe handling, application in experimental design, and process scale-up in pharmaceutical and chemical research.

Physical Properties of 1,3-Dibromopropane

1,3-Dibromopropane, with the chemical formula $(CH_2)_3Br_2$, is a colorless to light-brown liquid at room temperature, characterized by a sweet odor.^{[1][2][3][4]} It is a key reagent for forming C₃-bridged compounds, making it valuable in the synthesis of pharmaceuticals and other complex organic molecules.^[1]

Quantitative Data Summary

The melting and boiling points of **1,3-dibromopropane** have been determined and reported across various chemical literature. The following table summarizes these key physical constants for easy reference and comparison.

Physical Property	Value Range	Units	Notes
Melting Point	-34 to -36	°C	Most frequently cited value is -34°C.
	-29.2 to -32.8	°F	
	~238.95	K	
Boiling Point	166 to 168	°C	At standard atmospheric pressure (1013 hPa).
	330.8 to 334.4	°F	
	~440	K	

Experimental Protocols for Determination

The precise determination of melting and boiling points is fundamental to characterizing a pure substance. Standard laboratory methodologies are employed to ascertain these values for compounds like **1,3-dibromopropane**.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a crystalline solid, this occurs at a sharp, well-defined temperature. The capillary tube method is a standard and widely accepted technique for this determination.

Methodology: Capillary Tube Method (Thiele Tube or Digital Apparatus)

- **Sample Preparation:** A small, dry sample of solidified **1,3-dibromopropane** is finely powdered and packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating bath (commonly a Thiele tube with high-boiling mineral oil or a modern digital melting point apparatus).

- Heating: The heating bath is heated gradually, with the rate of temperature increase slowed to 1-2 °C per minute as the expected melting point is approached.
- Observation: The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid. For a pure compound like **1,3-dibromopropane**, this range should be narrow (typically < 1 °C).

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. Distillation is the most common method for determining the boiling point of a liquid.

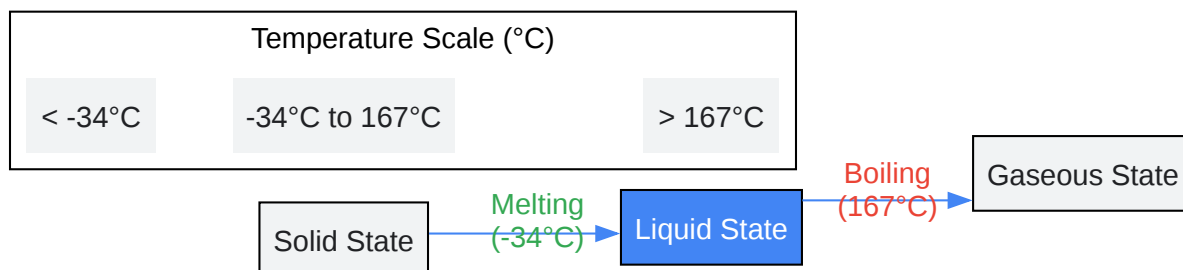
Methodology: Simple Distillation

- Apparatus Setup: A distillation flask is filled with a sample of **1,3-dibromopropane** and a few boiling chips to ensure smooth boiling. The flask is connected to a condenser, with a thermometer placed at the vapor outlet to the condenser. The thermometer bulb must be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- Heating: The flask is heated gently. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser where it is cooled and collected as distillate.
- Observation: The temperature is recorded when it becomes constant. This stable temperature reading, observed while the vapor is continuously condensing and dripping into the collection vessel, is the boiling point of the liquid at the recorded atmospheric pressure.
- Pressure Correction: Since the boiling point is pressure-dependent, it is crucial to record the ambient atmospheric pressure during the experiment. If the pressure deviates from standard pressure (760 mmHg), a nomograph or the Clausius-Clapeyron equation can be used to correct the observed boiling point.

Visualizations

State Transition of 1,3-Dibromopropane

The following diagram illustrates the physical state of **1,3-dibromopropane** as a function of temperature under standard atmospheric pressure.



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